Technical Support Center: MLS000545091

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Compound of Interest

Compound Name:	*MLS000545091*
Cat. No.:	*B1676673*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the off-target effects of **MLS000545091**, a known inhibitor of human 15-lipoxygenase-2 (h15-LOX-2).

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **MLS000545091**?

MLS000545091 is an inhibitor of human 15-lipoxygenase-2 (h15-LOX-2). h15-LOX-2 is an enzyme that catalyzes the oxygenation of polyunsaturated fatty acids, such as arachidonic acid, to produce bioactive lipid mediators. These mediators are involved in various physiological processes, including inflammation.

Q2: What are off-target effects and why are they a concern with small molecule inhibitors like **MLS000545091**?

Off-target effects are unintended interactions of a small molecule with proteins other than its intended target.[1] These interactions can lead to misleading experimental results, cellular toxicity, or other unanticipated biological responses. For a selective inhibitor, it is crucial to

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confirm that the observed phenotype is a direct result of inhibiting the intended target (on-target effect) and not due to interactions with other cellular components.

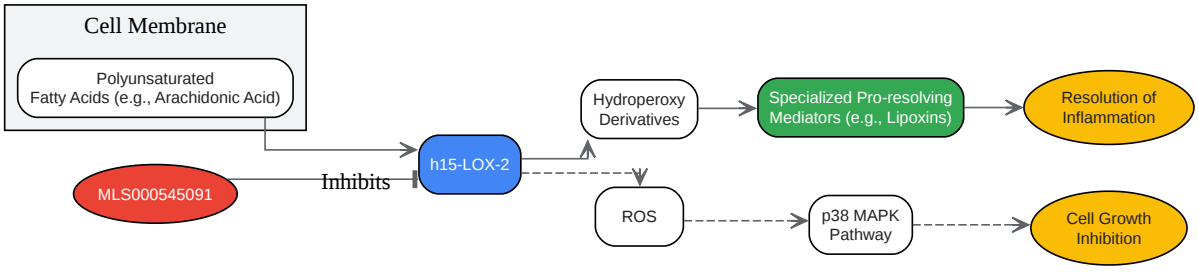
Q3: Are there known off-target effects for **MLS000545091**?

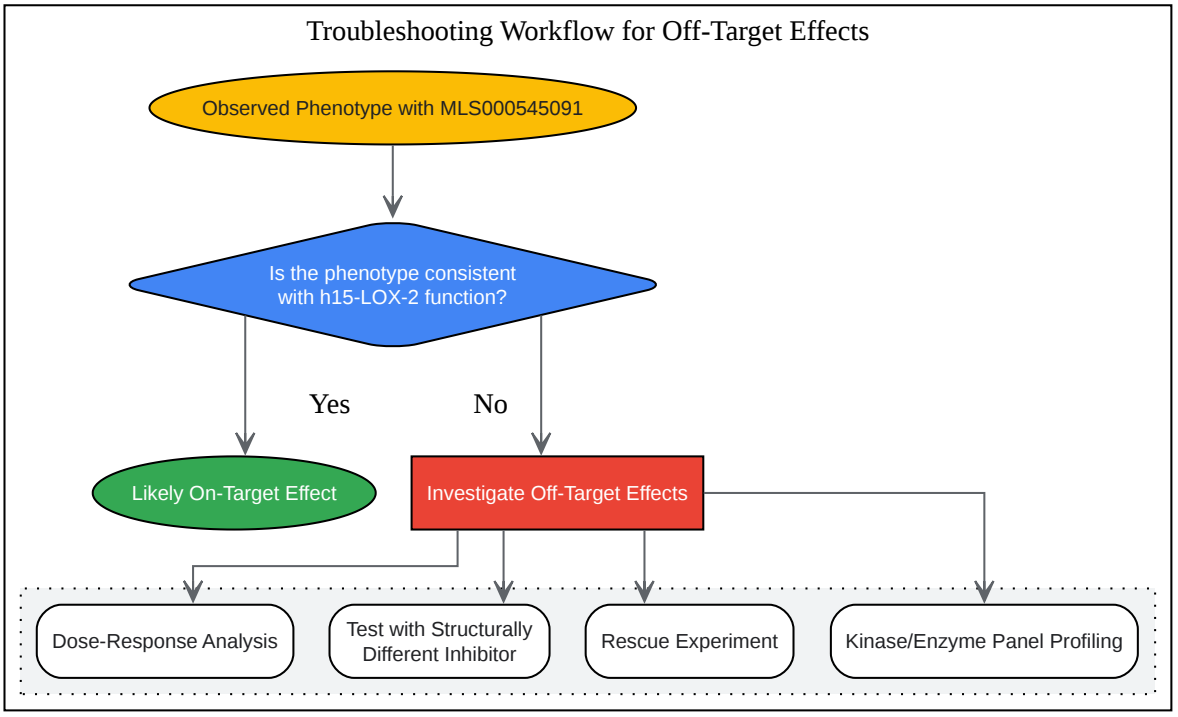
Currently, there is limited publicly available information detailing a comprehensive off-target profile for **MLS000545091**. As with many small molecule inhibitors, it is possible that **MLS000545091** may interact with other proteins, particularly other members of the lipoxygenase family or enzymes with similar substrate-binding pockets. Therefore, it is essential for researchers to experimentally validate that the observed effects of **MLS000545091** in their systems are due to the inhibition of h15-LOX-2.

Q4: What is the known signaling pathway of the primary target, h15-LOX-2?

The h15-LOX-2 enzyme is a key player in the metabolic pathway of polyunsaturated fatty acids (PUFAs) like arachidonic acid. It converts these fatty acids into hydroperoxy derivatives. These molecules can then be further metabolized to produce specialized pro-resolving mediators (SPMs), such as lipoxins, which are involved in the resolution of inflammation.[2] Inhibition of h15-LOX-2 can disrupt this pathway, leading to a decrease in the production of these anti-inflammatory mediators. Additionally, studies have suggested that the expression of 15-LOX-2 can inhibit cell growth through pathways involving reactive oxygen species (ROS) and the p38 MAP kinase signaling cascade.[3]

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